

Safety, handling, and storage of (S)-3-Hydroxypyrrolidine hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-3-Hydroxypyrrolidine
hydrochloride

Cat. No.: B051947

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An In-depth Technical Guide to the Safety, Handling, and Storage of (S)-3-Hydroxypyrrolidine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information on the safe handling, storage, and key safety characteristics of **(S)-3-Hydroxypyrrolidine hydrochloride** (CAS No. 122536-94-1), a chiral intermediate widely used in the synthesis of pharmaceutical compounds. Adherence to these guidelines is critical for ensuring laboratory safety and maintaining the integrity of the material.

Chemical Identification

(S)-3-Hydroxypyrrolidine hydrochloride is a chiral organic compound. Its key identifiers and properties are summarized below.

Identifier	Value
Chemical Name	(S)-3-Hydroxypyrrolidine hydrochloride
Synonyms	(S)-pyrrolidin-3-ol hydrochloride, (3S)-pyrrolidin-3-ol;hydrochloride
CAS Number	122536-94-1[1]
Molecular Formula	C ₄ H ₁₀ ClNO[1]
Molecular Weight	123.58 g/mol [1]
Appearance	Off-white to pale beige crystalline powder or solid

Hazard Identification and Toxicology

The primary hazards associated with this compound are irritation to the skin, eyes, and respiratory system. It is classified under the Globally Harmonized System (GHS) as outlined below.

GHS Classification	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1] [2]
Serious Eye Damage/Irritation	Category 2A / Category 1	H319: Causes serious eye irritation / H318: Causes serious eye damage[2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][2]

Signal Word:Warning or Danger[2]

Toxicological Summary:

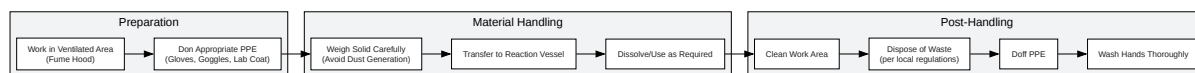
- Acute Toxicity: No quantitative data (e.g., LD50, LC50) is available for oral, dermal, or inhalation routes. The chemical, physical, and toxicological properties have not been

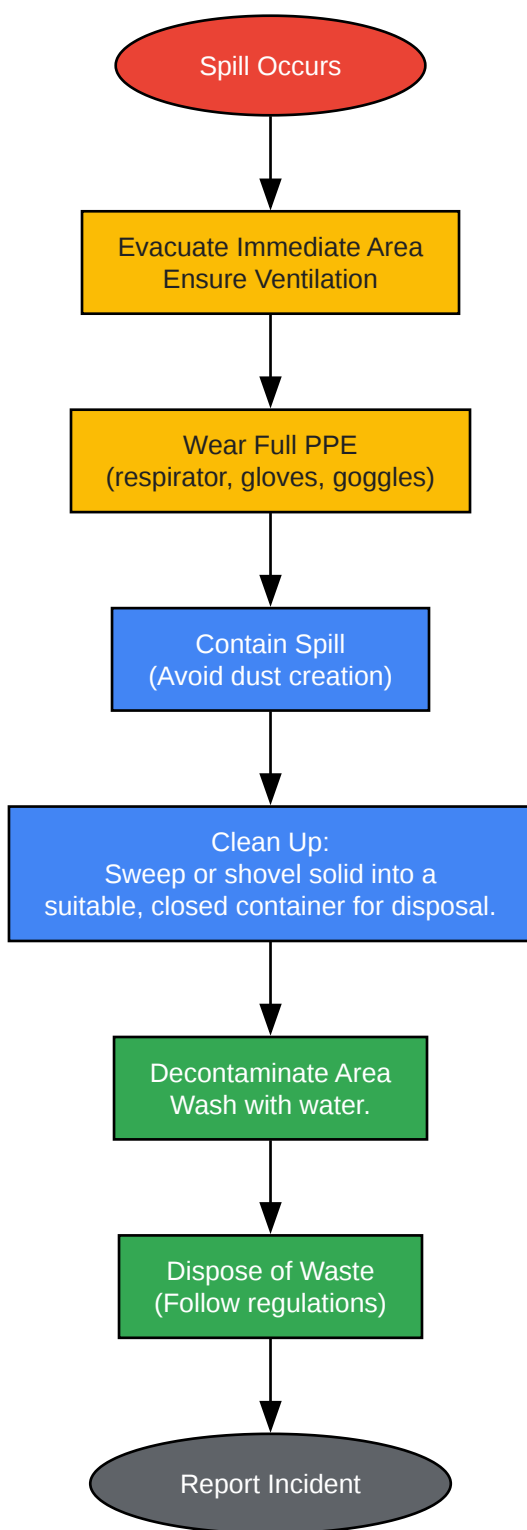
thoroughly investigated.^{[2][4]}

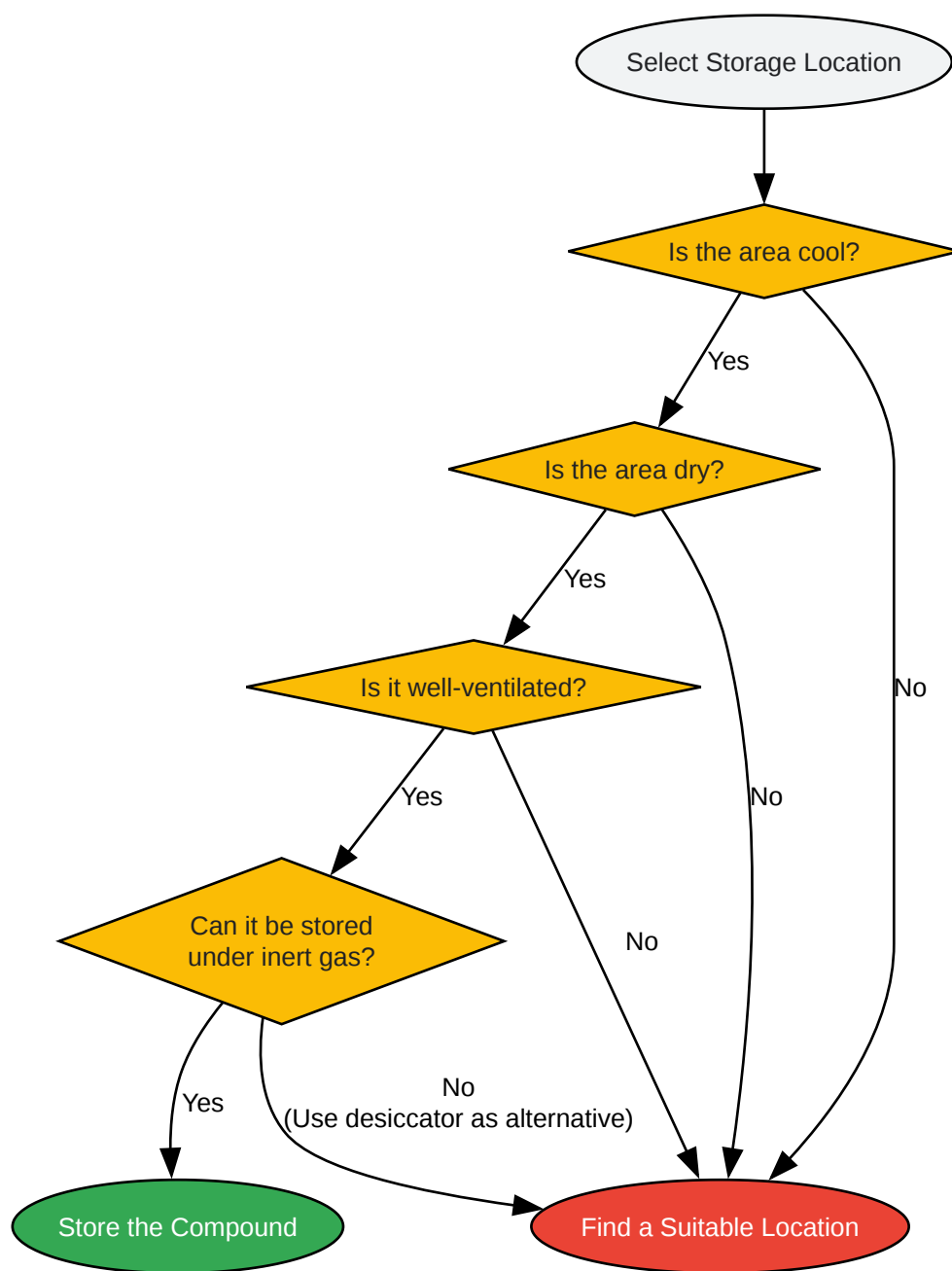
- Carcinogenicity: Not identified as a probable, possible, or confirmed human carcinogen by IARC.^{[2][4]}
- Germ Cell Mutagenicity: No data available.^{[1][4]}
- Reproductive Toxicity: No data available.^{[1][2]}

Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures are essential to minimize exposure risk. The following workflow outlines the standard procedure for handling **(S)-3-Hydroxypyrrolidine hydrochloride** in a laboratory setting.







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- To cite this document: BenchChem. [Safety, handling, and storage of (S)-3-Hydroxypyrrolidine hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051947#safety-handling-and-storage-of-s-3-hydroxypyrrolidine-hydrochloride]

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